

High-performance liquid chromatography (HPLC) method for Pirtenidine quantification

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Compound of Interest

Compound Name: Pirtenidine
CAS No.: 103923-27-9
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An Application Note and Protocol for the Quantification of Pirfenidone (**Pirtenidine**) by High-Performance Liquid Chromatography (HPLC)

Authored by: A Senior Application Scientist

Abstract

This comprehensive application note details a robust, validated High-Performance Liquid Chromatography (HPLC) method for the accurate quantification of Pirfenidone. Developed for researchers, quality control analysts, and drug development professionals, this guide provides a step-by-step protocol, the scientific rationale behind the method's parameters, and a complete validation strategy according to the International Council for Harmonisation (ICH) Q2(R1) guidelines. The presented reversed-phase HPLC method is demonstrated to be specific, linear, accurate, and precise for its intended purpose.

Note on Analyte Name: This document assumes the user query for "**Pirtenidine**" is a typographical error for "Pirfenidone," a well-established antifibrotic agent used in treating idiopathic pulmonary fibrosis.[1][2] The principles and protocols herein are specific to Pirfenidone (5-methyl-1-phenylpyridin-2-one).[3]

Introduction and Scientific Rationale

Pirfenidone is an orally administered pyridone-derivative drug that exhibits anti-inflammatory and antifibrotic properties.[2] It is a critical therapy for idiopathic pulmonary fibrosis (IPF), a progressive and fatal lung disease.[1][2] Accurate and reliable quantification of Pirfenidone in bulk drug substance, finished pharmaceutical products, and biological matrices is essential for ensuring product quality, performing pharmacokinetic studies, and guaranteeing patient safety.[4]

High-Performance Liquid Chromatography (HPLC) is the premier analytical technique for this purpose due to its high resolution, sensitivity, and reproducibility.[4] This application note describes a reversed-phase HPLC (RP-HPLC) method coupled with UV detection, which is a standard and highly effective approach for analyzing aromatic small molecules like Pirfenidone.

Causality Behind Experimental Choices

The development of a robust analytical method is not merely a procedural checklist but a series of informed decisions grounded in the physicochemical properties of the analyte and the principles of chromatography.

- **Chromatographic Mode (Reversed-Phase):** Pirfenidone is a moderately non-polar molecule, making it an ideal candidate for reversed-phase chromatography.[3] In this mode, the stationary phase is hydrophobic (e.g., C18-bonded silica), and the mobile phase is more polar.[5][6] Retention is primarily driven by the hydrophobic interactions between the analyte and the stationary phase, providing excellent separation from polar impurities.[7]
- **Stationary Phase (C18 Column):** An octadecylsilane (C18) column was selected as it is the most widely used and versatile reversed-phase packing material, offering a strong hydrophobic character suitable for retaining Pirfenidone.[8][9] The use of modern, end-capped, high-purity silica columns minimizes undesirable interactions with residual silanol groups, leading to improved peak symmetry, especially for molecules with basic functionalities.[7][10]
- **Mobile Phase Composition:**
 - **Organic Modifier:** Acetonitrile is chosen over methanol due to its lower viscosity (resulting in lower backpressure) and superior UV transparency at lower wavelengths, which

provides a more stable baseline and higher sensitivity.[11]

- Aqueous Phase & pH Control: The mobile phase consists of a mixture of acetonitrile and an aqueous buffer. A phosphate buffer is used to maintain a constant pH.[12] Stable pH is critical for chromatographic reproducibility, as it prevents shifts in retention time that can occur if the ionization state of the analyte or the silica stationary phase changes.[13] For Pirfenidone, a slightly acidic pH (e.g., pH 3.0) is chosen to ensure sharp peak shapes by suppressing the ionization of any free silanol groups on the HPLC column packing.
- Detection Wavelength (λ): The selection of the detection wavelength is paramount for achieving maximum sensitivity. Pirfenidone contains a substituted pyridone and a phenyl ring, which act as chromophores that absorb UV light.[1] Based on its structure, Pirfenidone exhibits a significant UV absorbance maximum around 311 nm. This wavelength is selected to ensure high sensitivity and selectivity, minimizing interference from excipients or impurities that may not absorb at this wavelength.

Detailed Experimental Protocol

Equipment and Materials

- Instrumentation: HPLC system equipped with a quaternary or binary pump, autosampler, column thermostat, and a UV-Vis or Photodiode Array (PDA) detector.
- Data Acquisition: Chromatography Data System (CDS) software.
- Column: C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 μ m particle size).
- Reagents:
 - Pirfenidone Reference Standard (USP or equivalent).
 - Acetonitrile (HPLC gradient grade).
 - Potassium Dihydrogen Phosphate (KH_2PO_4) (AR grade).
 - Phosphoric Acid (AR grade).
 - Water (HPLC grade or Milli-Q).

- Glassware & Supplies: Volumetric flasks, pipettes, autosampler vials, 0.45 µm membrane filters for mobile phase and sample filtration.

Reagent Preparation

- Mobile Phase A (Aqueous Buffer):
 - Weigh 2.72 g of KH_2PO_4 and dissolve in 1000 mL of HPLC-grade water.
 - Adjust the pH of the solution to 3.0 ± 0.05 using phosphoric acid.
 - Filter the buffer through a 0.45 µm membrane filter to remove particulates.[\[14\]](#)
- Mobile Phase B (Organic):
 - Acetonitrile (100%).
- Mobile Phase Working Solution:
 - Prepare the mobile phase by mixing Mobile Phase A and Mobile Phase B in the desired ratio (see Table 1).
 - Degas the final mixture for 15 minutes using ultrasonication or helium sparging to prevent bubble formation in the pump heads.[\[14\]](#)
- Diluent:
 - Prepare a mixture of Mobile Phase A and Mobile Phase B in a 50:50 (v/v) ratio. This ensures solvent compatibility with the mobile phase and prevents peak distortion.

Standard and Sample Preparation

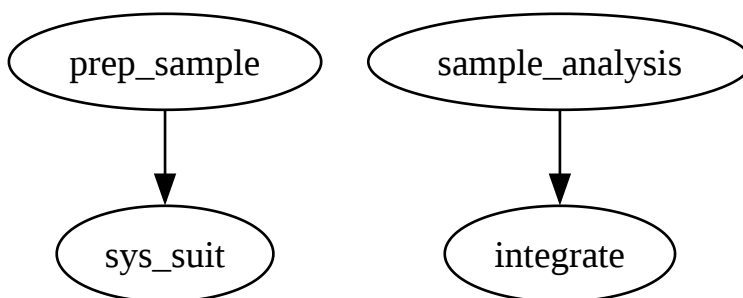
- Standard Stock Solution (e.g., 500 µg/mL):
 - Accurately weigh approximately 25 mg of Pirfenidone Reference Standard into a 50 mL volumetric flask.
 - Add approximately 30 mL of diluent and sonicate for 5 minutes to dissolve.

- Allow the solution to cool to room temperature and dilute to volume with the diluent.
- Working Standard Solutions (for Linearity Curve):
 - Prepare a series of at least five working standards by serial dilution of the Stock Solution with the diluent to cover the expected concentration range (e.g., 10, 25, 50, 100, 150 µg/mL).
- Sample Preparation (from a Tablet Formulation):
 - Weigh and finely powder no fewer than 20 tablets to determine the average tablet weight.
 - Accurately weigh a portion of the powder equivalent to one tablet's nominal content of Pirfenidone and transfer it to a suitable volumetric flask.
 - Add approximately 70% of the flask volume with diluent.
 - Sonicate for 20 minutes with intermittent shaking to ensure complete extraction of the drug.
 - Cool to room temperature and dilute to volume with diluent.
 - Filter the solution through a 0.45 µm syringe filter into an HPLC vial, discarding the first few mL of the filtrate.

Chromatographic Conditions

All quantitative parameters should be finalized after a comprehensive method validation. The following table provides a robust starting point.

Parameter	Condition
Column	C18, 150 mm x 4.6 mm, 5 µm
Mobile Phase	Phosphate Buffer (pH 3.0) : Acetonitrile (55:45 v/v)
Flow Rate	1.0 mL/min
Detection Wavelength	311 nm
Column Temperature	30 °C
Injection Volume	10 µL
Run Time	10 minutes



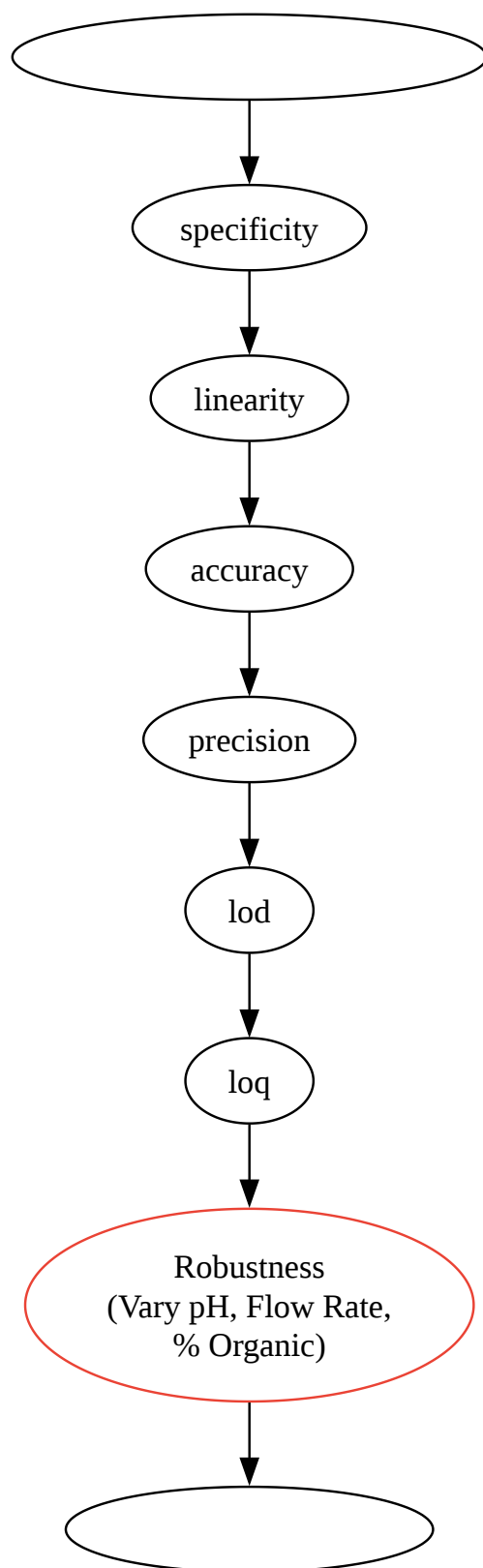
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Method Validation Protocol (ICH Q2(R1))

The analytical method must be validated to demonstrate its suitability for the intended purpose.

[15][16] The validation should be performed according to the ICH Q2(R1) tripartite guideline.

[17][18]



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Validation Parameters and Acceptance Criteria

The following table summarizes the key validation experiments and typical acceptance criteria.

Parameter	Experiment	Acceptance Criteria
Specificity	Analyze blank (diluent), placebo, standard, and spiked sample. Assess peak purity using a PDA detector.	The analyte peak should be free from interference at its retention time. Peak purity index should be > 0.99.
Linearity	Analyze at least five concentrations across 50-150% of the target concentration. Plot peak area vs. concentration.	Correlation coefficient (R^2) $\geq$ 0.999.
Accuracy	Perform recovery studies by spiking known amounts of Pirfenidone into a placebo mixture at three levels (e.g., 80%, 100%, 120%). Analyze in triplicate.	Mean recovery should be within 98.0% to 102.0%.
Precision	Repeatability (Intra-day): Analyze six replicate samples at 100% of the target concentration on the same day.	Relative Standard Deviation (RSD) $\leq$ 2.0%.
Intermediate Precision (Inter-day): Repeat the analysis on a different day with a different analyst or on a different instrument.		RSD $\leq$ 2.0%.
LOQ/LOD	Determine concentration that yields a signal-to-noise (S/N) ratio of $\sim$ 10 (for LOQ) and $\sim$ 3 (for LOD).	LOQ should be precise and accurate.

Robustness	Deliberately vary method parameters (e.g., Flow Rate $\pm 10\%$, Mobile Phase Composition $\pm 2\%$, pH ± 0.2 units, Column Temp $\pm 5^\circ\text{C}$) and assess the impact on results and system suitability.	System suitability parameters should remain within limits. Results should not be significantly affected.
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Conclusion

The HPLC method detailed in this application note provides a reliable and robust framework for the quantification of Pirfenidone. By grounding the protocol in fundamental chromatographic principles and adhering to stringent ICH validation standards, this guide equips researchers and quality control professionals with a self-validating system for obtaining accurate and reproducible results. The clear rationale behind each parameter allows for straightforward implementation, troubleshooting, and adaptation for specific applications.

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